

Technical Whitepaper: Sodium Acetate-d3 in Advanced Research

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Compound of Interest

Compound Name: Sodium acetate-d3

CAS No.: 39230-37-0

Cat. No.: B045731

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CAS Number: 39230-37-0 | Molecular Weight: 85.05 g/mol

Executive Summary

Sodium Acetate-d3 (

) is a high-purity stable isotope-labeled compound serving as a critical tool in nuclear magnetic resonance (NMR) spectroscopy and metabolic flux analysis (MFA).[1] Unlike its non-deuterated counterpart, **Sodium Acetate-d3** enables precise tracking of acetyl-CoA utilization pathways, distinguishing exogenous acetate uptake from endogenous production. This guide provides a technical deep-dive into its physicochemical properties, handling protocols, and its pivotal role in elucidating the "acetate switch" in oncology and biomanufacturing.

Part 1: Chemical Profile & Physical Properties

Sodium Acetate-d3 is the anhydrous sodium salt of acetic acid-d3, where the methyl hydrogens are replaced by deuterium (

).

Identity Table

Property	Specification
Chemical Name	Sodium Acetate-d3 (Acetic-d3 acid sodium salt)
CAS Number	39230-37-0
Linear Formula	
Molecular Weight	85.05 g/mol (Anhydrous)
Isotopic Purity	99 atom % D
Appearance	White crystalline powder
Solubility	Highly soluble in water (,); moderately soluble in ethanol
Hygroscopicity	Hygroscopic; absorbs atmospheric moisture readily

Technical Note on Stoichiometry: Standard sodium acetate often exists as a trihydrate (, MW ~136.08).[2] However, **Sodium Acetate-d3** is typically supplied as the anhydrous form (MW 85.05) to maximize isotopic stability and prevent dilution of the deuterium content per unit mass. Researchers must account for this mass difference when converting molar concentrations from protocols using the non-deuterated trihydrate.

Part 2: Applications in Advanced Research

Metabolic Flux Analysis (MFA)

Sodium Acetate-d3 is the gold standard for tracing cytosolic acetyl-CoA pools. In mammalian cells, acetate is converted to acetyl-CoA by Acetyl-CoA Synthetase 2 (ACSS2). By using a

label, researchers can track the incorporation of acetate into:

- Fatty Acids (Lipogenesis): The

group is incorporated intact into the growing lipid chain.

- TCA Cycle Intermediates: The labeled acetyl-CoA enters the mitochondria, labeling citrate and subsequent metabolites.
- Histone Acetylation: Tracing epigenetic modifications linked to metabolic state.

NMR Spectroscopy Standard

In biological NMR, **Sodium Acetate-d3** serves as an internal chemical shift reference (Singlet at

ppm in

NMR, though silent in proton NMR unless observing residual protons; in

NMR or

NMR it provides distinct signals). It is particularly useful in Quantitative NMR (qNMR) for determining the concentration of metabolites in complex biofluids due to its stability and simple spectral signature.

Deuterated Drug Development (Kinetic Isotope Effect)

The strategic replacement of hydrogen with deuterium (Deuteration) can slow the rate of metabolism mediated by cytochrome P450 enzymes (the Kinetic Isotope Effect or KIE).

Sodium Acetate-d3 is a precursor in the synthesis of deuterated acetylated active pharmaceutical ingredients (APIs), potentially extending half-life and improving safety profiles.

Part 3: Experimental Protocols

Protocol A: In Vitro Metabolic Labeling (MFA)

Objective: To trace the incorporation of exogenous acetate into the TCA cycle and lipid fraction of HEK293 cells.

Reagents:

- **Sodium Acetate-d3** (CAS 39230-37-0, >99% D).[\[1\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)
- Glucose-free or Glucose-low DMEM (to force acetate utilization).

- Extraction Solvents: Methanol (HPLC grade), Acetonitrile, Ultrapure Water.

Workflow:

- Adaptation: Culture cells in standard media until 70% confluence.
- Pulse Labeling: Wash cells 2x with PBS. Replace media with DMEM containing 5 mM **Sodium Acetate-d3**. Incubate for 4–24 hours depending on metabolic turnover rates.
- Quenching: Rapidly remove media and wash with ice-cold PBS.
- Metabolite Extraction:
 - Add 1 mL of cold Methanol:Acetonitrile:Water (5:3:2) to the culture dish.
 - Scrape cells on ice and transfer to a pre-chilled microcentrifuge tube.
 - Vortex vigorously for 30 seconds.
 - Centrifuge at 15,000 x g for 15 minutes at 4°C.
- Analysis: Collect supernatant for LC-MS or NMR analysis.
 - LC-MS Target: Look for mass shifts of +3 Da (M+3) in Acetyl-CoA and downstream citrate isotopomers.

Protocol B: Preparation of NMR Reference Standard

Objective: Create a stable internal standard for qNMR.

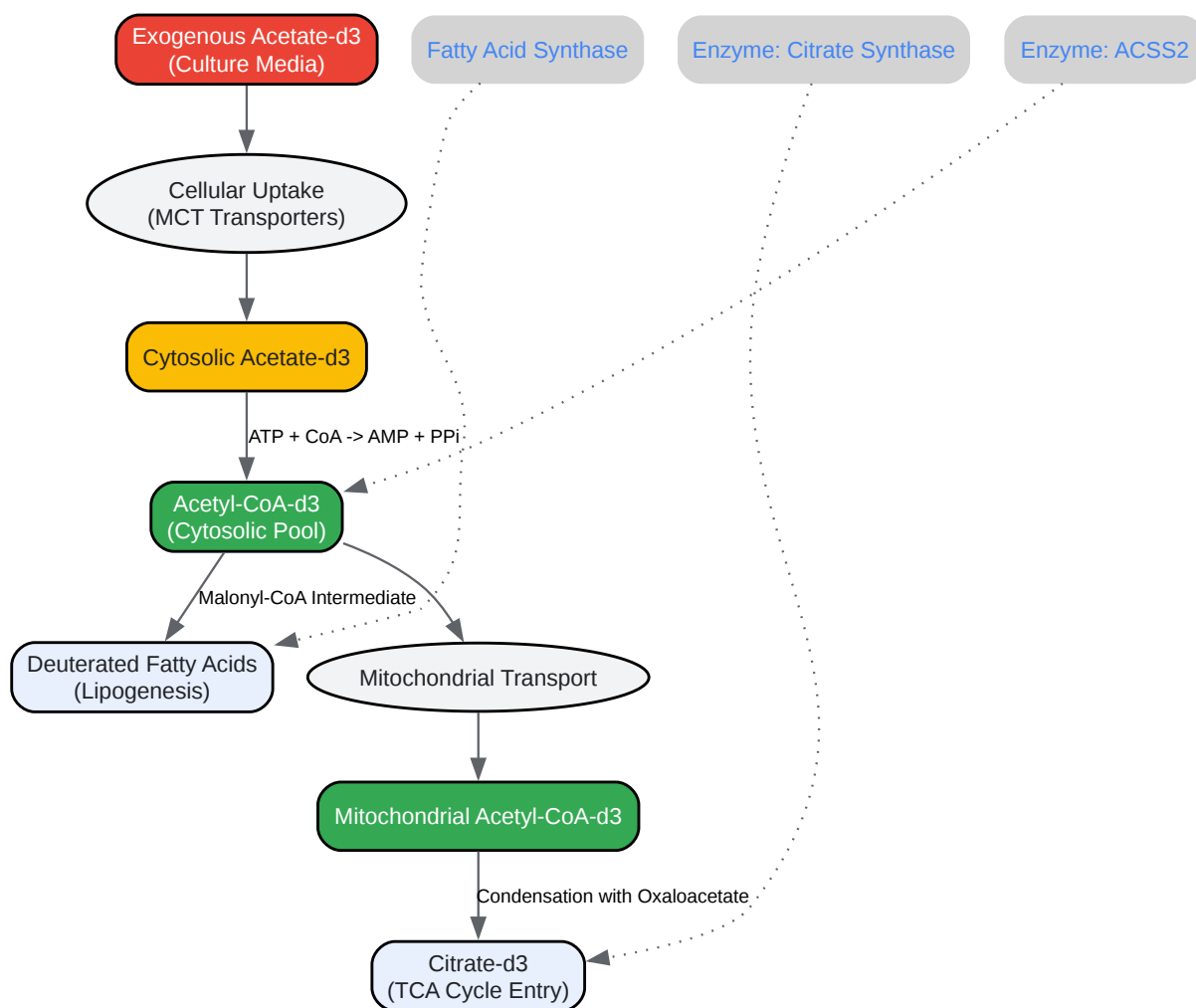
- Weighing: Accurately weigh 8.5 mg of **Sodium Acetate-d3** (0.1 mmol) into a glass vial.
 - Critical: Perform weighing quickly in a low-humidity environment to prevent water absorption.
- Dissolution: Dissolve in 1.0 mL of

(99.9% D) containing 0.05% TSP (trimethylsilylpropanoic acid) as a secondary reference.

- Calibration: Verify the concentration against a certified standard (e.g., NIST-traceable benzoic acid) if using for absolute quantification.
- Storage: Store at 4°C in a sealed tube wrapped in Parafilm.

Part 4: Visualization of Metabolic Pathways

The following diagram illustrates the flow of **Sodium Acetate-d3** through the cellular metabolic network, highlighting the divergence between mitochondrial oxidation (TCA) and cytosolic synthesis (Lipids).



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Figure 1: Metabolic fate of **Sodium Acetate-d3**. The tracer enters the cytosol, is activated to Acetyl-CoA by ACSS2, and subsequently branches into lipid synthesis or mitochondrial oxidation.

Part 5: Quality Control & Handling

Verification of Isotopic Purity

Before critical experiments, verify the enrichment level.

- Method: Proton NMR (¹H-NMR) in CDCl₃.
The methyl singlet at ~1.9 ppm should be absent or severely diminished (representing the residual <1% H). A strong signal indicates isotopic degradation or contamination with unlabeled acetate.
- Observation: The methyl singlet at ~1.9 ppm should be absent or severely diminished (representing the residual <1% H). A strong signal indicates isotopic degradation or contamination with unlabeled acetate.

Handling Hygroscopic Salts

Sodium Acetate-d3 is hygroscopic.^[2] Absorption of atmospheric

moisture does not alter the isotopic label of the acetate (

CH₃COO⁻) group (C-D bonds are non-exchangeable), but it alters the effective molecular weight, leading to concentration errors.

- Best Practice: Store in a desiccator. If precise stoichiometry is required, dry the salt at 120°C for 2 hours before weighing.

References

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